

Introduction: The Strategic Importance of Pyrazine-2,5-dicarbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Pyrazine-2,5-dicarbonitrile

Cat. No.: B3025320

[Get Quote](#)

Pyrazine-2,5-dicarbonitrile ($C_6H_2N_4$) is an aromatic heterocyclic compound featuring a core pyrazine ring substituted with two nitrile groups at the 2 and 5 positions. This seemingly simple molecule is a highly versatile and valuable building block in modern chemistry. The pyrazine moiety itself is a well-established "privileged scaffold" in medicinal chemistry, forming the core of numerous clinically approved drugs, including treatments for tuberculosis, cancer, and viral infections.[1][2] The presence of two electron-withdrawing nitrile groups imparts unique electronic properties and provides reactive handles for extensive synthetic transformations, making **pyrazine-2,5-dicarbonitrile** a strategic precursor for novel pharmaceuticals and advanced functional materials.[3][4]

Molecular Structure and Physicochemical Properties

The defining feature of **pyrazine-2,5-dicarbonitrile** is its high degree of symmetry and planarity. The central pyrazine ring is aromatic, with the two nitrogen atoms at positions 1 and 4. This arrangement, combined with the potent electron-withdrawing cyano groups, significantly influences the molecule's reactivity and intermolecular interactions.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyrazine and Phenazine Heterocycles: Platforms for Total Synthesis and Drug Discovery [mdpi.com]
- 2. nbino.com [nbino.com]
- 3. lifechemicals.com [lifechemicals.com]
- 4. Pyrazine-2,5-dicarbonitrile [myskinrecipes.com]
- To cite this document: BenchChem. [Introduction: The Strategic Importance of Pyrazine-2,5-dicarbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3025320#pyrazine-2-5-dicarbonitrile-molecular-structure-and-formula-c6h2n4>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com